

3-Ethyl-piperazin-2-one chemical structure and properties

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Compound of Interest

Compound Name: **3-Ethyl-piperazin-2-one**

Cat. No.: **B1365958**

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An In-Depth Technical Guide to **3-Ethyl-piperazin-2-one**: Structure, Properties, and Synthetic Considerations

Executive Summary

3-Ethyl-piperazin-2-one is a heterocyclic organic compound belonging to the piperazinone class. While specific research on this exact molecule is not widespread, its core structure is a derivative of piperazine, a scaffold of immense importance in medicinal chemistry.^{[1][2][3]} The piperazinone moiety is considered a "privileged structure," frequently appearing in a diverse array of pharmacologically active compounds and natural products.^{[4][5]} This guide provides a comprehensive technical overview of **3-Ethyl-piperazin-2-one**, synthesizing available data with expert analysis of its chemical properties, plausible synthetic routes, and analytical characterization. It is intended for researchers, medicinal chemists, and drug development professionals who may utilize this compound as a building block or starting point for novel therapeutic agents.

Chemical Identity and Structure

Correctly identifying a chemical entity is the foundation of all subsequent research. **3-Ethyl-piperazin-2-one** is a relatively simple molecule, but nuances in its stereochemistry are critical.

Nomenclature and Identification

- Systematic IUPAC Name: 3-ethylpiperazin-2-one

- Molecular Formula: C₆H₁₂N₂O[6][7][8]
- Molecular Weight: 128.17 g/mol [6][7][8]
- CAS Registry Numbers:
 - 90485-52-2: For the racemic mixture (a 1:1 mixture of (R)- and (S)-enantiomers).[7][8][9][10]
 - 1240586-25-7: Specifically for the (S)-enantiomer, (3S)-3-Ethylpiperazin-2-one.[6]

The presence of a chiral center at the 3-position is a key structural feature. For any application in drug development, isolating or synthesizing a single enantiomer is often a critical step to ensure target specificity and reduce potential off-target effects.

Chemical Structure

The structure consists of a six-membered piperazine ring containing two nitrogen atoms at positions 1 and 4. A carbonyl group at position 2 forms a lactam (a cyclic amide), and an ethyl group is attached to the chiral carbon at position 3.

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